Application Note: Preparation and Quality Control of Fluo-3 Sodium Salt Stock Solutions

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Compound of Interest

Compound Name:	*Fluo-3 (sodium salt)*
Cat. No.:	*B10769945*

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Abstract & Critical Distinction

This guide details the preparation of Fluo-3 Sodium Salt (Pentapotassium/Pentasodium salts).[1] It is imperative to distinguish this form from the Fluo-3 AM ester.

- Fluo-3 Sodium Salt (Cell-Impermeant): Highly water-soluble.[1][2] Cannot cross intact cell membranes.[1][2] Used for microinjection, patch-clamp (pipette loading), or extracellular calcium sensing.[1]
- Fluo-3 AM Ester (Cell-Permeant): Hydrophobic.[1][3] Requires DMSO/Pluronic F-127 for loading.[1][4] Used for bulk loading of intact cells via incubation.[1][5]

Warning: Do not attempt to load intact cells by incubating them with Fluo-3 Sodium Salt; it will not penetrate the membrane.[1]

Chemical & Physical Properties[1][2][3][4][5][6][7][8]

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Property	Specification
Chemical Name	Fluo-3, pentasodium salt (or pentapotassium, check label)
Molecular Weight	~879.4 g/mol (Pentasodium) / ~960 g/mol (Pentapotassium)
Solubility	Water, TE Buffer, DMSO (> 10 mM)
Excitation Max	506 nm (Compatible with 488 nm Argon Laser)
Emission Max	526 nm (FITC/GFP channel)
( )	~390 nM (at 22°C, pH 7.[1][4][6][7][8][9]2)
Appearance	Orange-red solid
Storage	-20°C, Desiccated, Protected from Light

Critical Considerations (The "Why")

Hydrolytic Stability

Unlike the AM ester, which is prone to spontaneous hydrolysis, the salt form is chemically stable in aqueous solution.[1] However, to prevent bacterial growth and long-term degradation, we recommend reconstituting in nuclease-free water or a sterile low-ionic strength buffer (e.g., TE Buffer) rather than physiological saline, which may contain trace calcium contaminants that reduce the indicator's dynamic range during storage.[1]

Light Sensitivity

Fluo-3 is a fluorescein derivative.[1] It is susceptible to photobleaching.[1] All reconstitution steps should be performed under low-light conditions, and aliquots must be stored in amber tubes or foil-wrapped containers.[1]

Ion Interference (Patch Clamp)

If using Fluo-3 for patch-clamp experiments, be aware of the counter-ion.[1]

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- Pentasodium Salt: Introduces

  into the pipette solution.[1]

- Pentapotassium Salt: Preferred if

  -free intracellular conditions are required to avoid altering reversal potentials.[1]

Protocol: Stock Solution Preparation

Goal: Prepare a 1 mM - 5 mM Master Stock Solution.

Materials Required[1][2][3][4][5][7][8][9][10]

- Fluo-3 Sodium Salt (Solid)[1][5][7][10]
- Solvent: Sterile distilled water (PCR-grade) or TE Buffer (10 mM Tris, 1 mM EDTA, pH 8.0).[1]
- Amber microcentrifuge tubes (1.5 mL).
- Vortex and Centrifuge.[1]

Step-by-Step Procedure

- Equilibration: Remove the vial of Fluo-3 solid from the freezer and allow it to warm to room temperature (~20 mins) before opening.
  - Reasoning: Opening a cold vial causes condensation to form on the hygroscopic powder, leading to inaccurate weighing and potential clumping.[1]
- Calculation: Check the specific Molecular Weight (MW) on your bottle.[1]
  - Formula:

    [1]
  - Example: To make 500

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L of 2 mM stock using Pentasodium salt (MW 879.4):

[1]

- Reconstitution:
  - Add the calculated volume of sterile water/buffer directly to the vial.[1]
  - Vortex vigorously for 30 seconds.
  - Centrifuge briefly to collect droplets.[1]
- Visual Check: Ensure the solution is clear and orange/red. Any particulate matter indicates incomplete solubility.[1]
- Aliquot & Storage:
  - Divide the stock into small aliquots (e.g., 10-50

    L) to avoid freeze-thaw cycles.
  - Store at -20°C, protected from light.[1][3][4][5][9]
  - Shelf Life: > 6 months if kept frozen and desiccated.[1][3][4]

Protocol: Quality Control (Self-Validating System)

Before committing precious samples to an experiment, validate the stock solution's dynamic range.[1] This "Min/Max" test ensures the dye is active.[1]

Reagents:

- Zero

  Buffer: 10 mM EGTA in 100 mM KCl, 10 mM MOPS, pH 7.2.
- High

  Buffer: 10 mM

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in 100 mM KCl, 10 mM MOPS, pH 7.2.

Procedure:

- Dilute 1

  L of Stock Fluo-3 into 1 mL of Zero

  Buffer (Final ~1-5

  M).[1]
- Measure Fluorescence (

) at Ex/Em 506/526 nm.[1]
  - Expectation: Very low fluorescence (Fluo-3 is essentially non-fluorescent without Calcium). [1]
- Add 20

  L of High

  Buffer to the same cuvette (saturating the solution).
- Measure Fluorescence (

).[1][9]
- Validation Criteria: The ratio

  should be

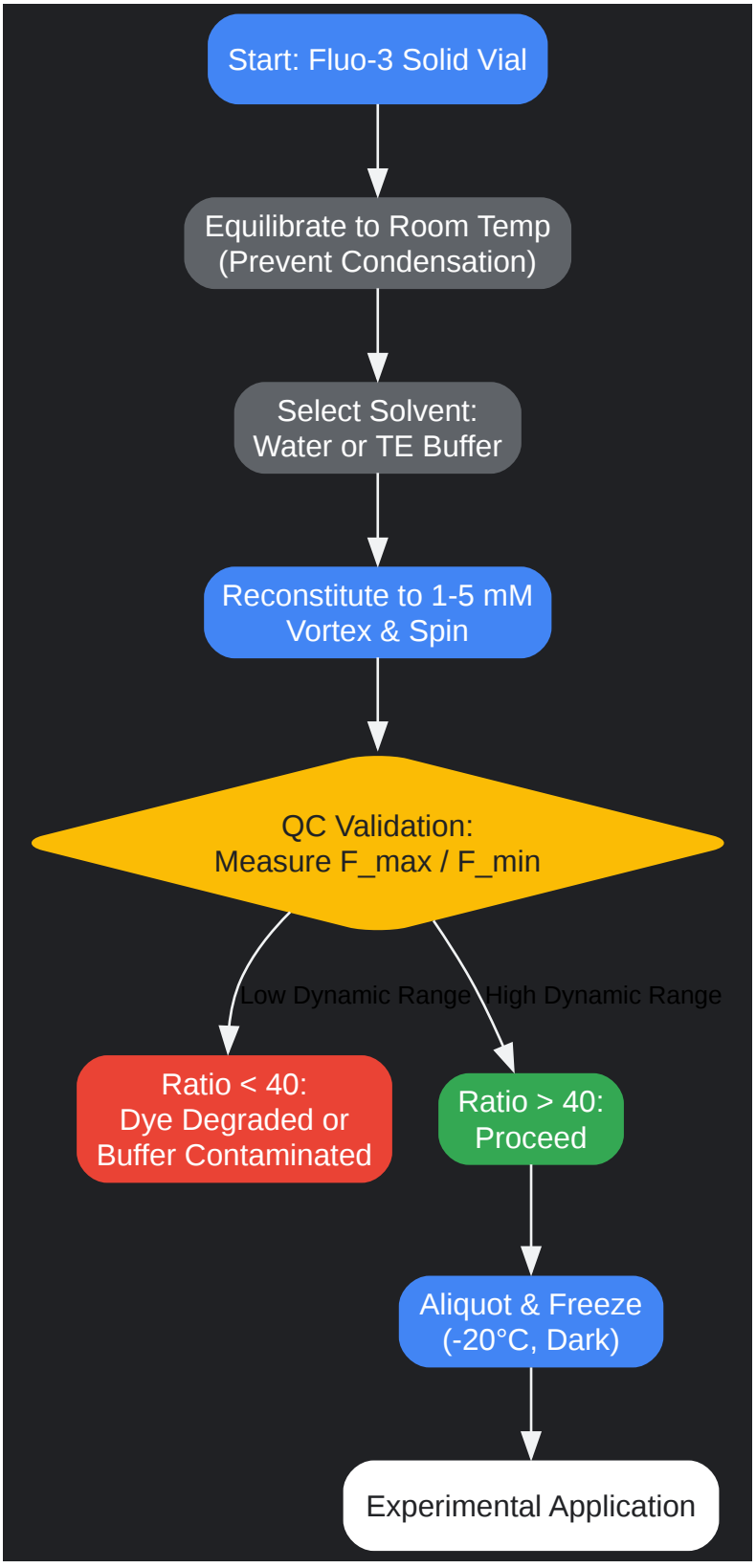
  . If the ratio is

  , the dye may be degraded or the buffers are contaminated.[1]

Workflow Visualization

The following diagram illustrates the decision matrix for preparing and validating the stock solution.

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Caption: Operational workflow for Fluo-3 Salt reconstitution, emphasizing the critical Quality Control (QC) checkpoint before storage.

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
High Background (is high)	Calcium contamination in water/buffers.[1]	Use high-quality PCR-grade water.[1] Check buffers with a different dye batch.
Low Dynamic Range	Dye degradation (photobleaching).[1]	Prepare fresh stock from powder.[1] Ensure dark storage.
Precipitation	Concentration too high (>10mM) or high salt in solvent.[1]	Dilute stock. Use pure water for initial reconstitution.[1]
No Signal in Cells	Wrong Dye Form used.	STOP. You likely used the Salt form for incubation.[1] Use Microinjection or switch to Fluo-3 AM.[1]

References

- Minta, A., Kao, J. P., & Tsien, R. Y. (1989). Fluorescent indicators for cytosolic calcium based on rhodamine and fluorescein chromophores.[1] Journal of Biological Chemistry, 264(14), 8171-8178.[1]

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